

Allyl 4-Bromobutyrate: The Orthogonal "Click" Linker

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Compound of Interest

Compound Name: Allyl 4-bromobutyrate

CAS No.: 178215-45-7

Cat. No.: B068926

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Technical Whitepaper & Application Guide

Executive Summary

Allyl 4-bromobutyrate (C₇H₁₁BrO₂) is a specialized heterobifunctional linker designed for orthogonal conjugation. Unlike simple alkyl halides, this molecule possesses two distinct reactive termini:^[1]

- **Electrophilic Alkyl Bromide** (γ-position): Reacts via nucleophilic substitution () with amines, thiols, and phenolics.
- **Allyl Ester Moiety**: Serves as a "masked" carboxylate or a handle for radical-mediated thiol-ene "click" chemistry and Ring-Closing Metathesis (RCM).

Its primary utility lies in Drug Delivery Systems (DDS) for synthesizing prodrugs and haptens, and in Polymer Science for post-polymerization functionalization. By enabling the stepwise attachment of a drug payload to a carrier (e.g., PEG, protein, or nanoparticle) without cross-reactivity, it ensures high structural fidelity in complex synthesis.

Physicochemical Specifications

Property	Specification
CAS Number	178215-45-7
IUPAC Name	Prop-2-enyl 4-bromobutanoate
Molecular Formula	C ₇ H ₁₁ BrO ₂
Molecular Weight	207.07 g/mol
Appearance	Colorless to pale yellow liquid
Density	~1.398 g/mL (Predicted)
Boiling Point	98–100 °C at 10 mmHg (Predicted)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Stability	Moisture sensitive; store under inert gas (Argon/Nitrogen) at 2–8°C

Synthesis & Manufacturing Protocols

For high-purity applications (drug development), the Acid Chloride Method is preferred over Fischer Esterification to prevent oligomerization and ensure complete removal of byproducts.

Method A: Acid Chloride Route (High Purity)

Rationale: Uses 4-bromobutyryl chloride to drive the reaction to completion under mild basic conditions, avoiding the harsh heat of acid catalysis that can polymerize the allyl group.

Reagents:

- 4-Bromobutyryl chloride (1.0 equiv)
- Allyl alcohol (1.1 equiv)
- Triethylamine (Et₃N) or Pyridine (1.2 equiv)

- Dichloromethane (DCM) (anhydrous)

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar and addition funnel. Purge with Argon.
- Solvation: Dissolve Allyl alcohol (1.1 equiv) and Et₃N (1.2 equiv) in anhydrous DCM at 0°C (ice bath).
- Addition: Dropwise add 4-Bromobutyryl chloride (1.0 equiv) diluted in DCM over 30 minutes. Maintain temp < 5°C to prevent side reactions.
- Reaction: Allow to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Wash organic layer with 1M HCl (to remove amine salts), then Sat. NaHCO₃, then Brine.
- Purification: Dry over MgSO₄, filter, and concentrate in vacuo. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Method B: Lactone Ring Opening (Industrial Scale)

Rationale: Cost-effective for kilogram-scale production using

-butyrolactone as a precursor.^[2]

- Bromination:

-Butyrolactone is treated with anhydrous HBr (gas) to ring-open, forming 4-bromobutyric acid.^[3]

- Esterification: The acid is refluxed with Allyl alcohol and a catalytic amount of p-Toluenesulfonic acid (p-TsOH) in Toluene using a Dean-Stark trap to remove water.

Mechanism of Action: The Orthogonal Workflow

The power of **Allyl 4-bromobutyrate** lies in its ability to undergo two distinct types of reactions that do not interfere with each other.

Step 1: The "Anchor" (Nucleophilic Substitution)

The primary alkyl bromide is highly susceptible to

attack.^[1] This step is typically performed first to attach the linker to a drug molecule or functional core.

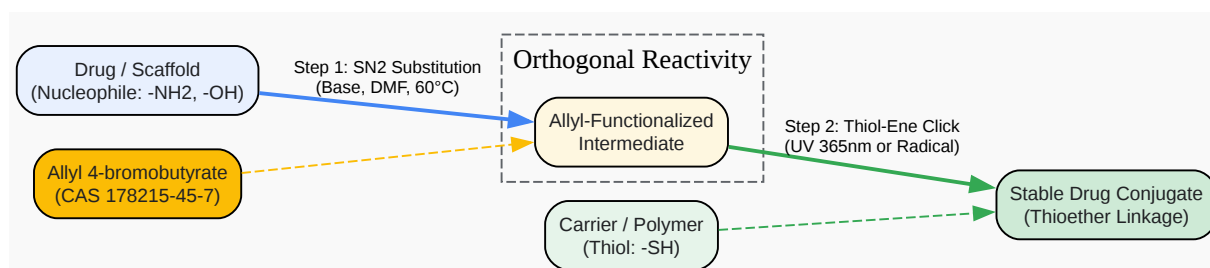
- Nucleophiles: Primary/Secondary amines, Thiols, Phenoxides.
- Conditions: Mild base (
 or
) in polar aprotic solvent (DMF/ACN).

Step 2: The "Click" (Thiol-Ene Conjugation)

Once the linker is anchored, the allyl tail remains inert until activated by a radical initiator or UV light. This allows for the "clicking" of the construct onto a polymer or protein carrier.

- Reagents: Thiol-terminated polymer (PEG-SH) + Photoinitiator (DMPA).
- Mechanism: Anti-Markovnikov addition of the thiol across the allyl double bond.

Visualizing the Pathway



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Figure 1: The stepwise orthogonal conjugation workflow using **Allyl 4-bromobutyrate**.

Applications in Drug Development & Materials

A. Hapten Synthesis for ELISA/Vaccines

In immunochemistry, small drug molecules (haptens) must be attached to carrier proteins (like BSA or KLH) to elicit an immune response.

- Protocol: React the drug (e.g., an amine-containing antibiotic) with **Allyl 4-bromobutyrate**.
- Result: The drug now has a 4-carbon spacer ending in an allyl group.
- Conjugation: The allyl group is oxidized to an aldehyde (via ozonolysis) or reacted with a thiol-modified protein to form the final immunogen.

B. Functionalized Polymers (ATRP & RAFT)

While not a standard ATRP initiator itself, **Allyl 4-bromobutyrate** is used to functionalize polymer backbones.

- Post-Polymerization Modification: A polymer with pendant amine groups (e.g., Polylysine) is reacted with this linker. The resulting polymer displays allyl groups along its backbone, ready for cross-linking (to form hydrogels) or attachment of fluorescent tags via click chemistry.

C. Prodrug Linkers

The ester linkage in **Allyl 4-bromobutyrate** is susceptible to hydrolysis by esterases.

- Strategy: The drug is attached via the bromine end. The allyl end is conjugated to a solubilizing tail (e.g., PEG).
- Release: Upon entering the cell, esterases cleave the ester bond, releasing the original drug (modified with a hydroxy-butyl tail) or triggering a self-immolative cascade depending on the specific drug structure.

Experimental Protocol: Amine Alkylation

Objective: To attach **Allyl 4-bromobutyrate** to a secondary amine drug scaffold.

- Dissolution: Dissolve 1.0 mmol of the Secondary Amine in 5 mL of anhydrous Acetonitrile (ACN).
- Base Addition: Add 1.5 mmol of Cesium Carbonate (

). Note:

is preferred over

for faster kinetics with alkyl bromides.
- Linker Addition: Add 1.1 mmol of **Allyl 4-bromobutyrate** via syringe.
- Reflux: Heat the mixture to 60°C under Nitrogen for 12 hours.
- Monitoring: Check TLC for the disappearance of the amine spot.
- Workup: Filter off the inorganic salts. Concentrate the filtrate.
- Purification: The allyl-functionalized amine is typically purified via silica gel chromatography.

Safety & Handling (MSDS Highlights)

- Hazards:
 - H314: Causes severe skin burns and eye damage (due to potential hydrolysis to HBr).
 - H227: Combustible liquid.
 - Lachrymator: Vapor may cause eye irritation and tearing.
- Storage:
 - Store at 2–8°C.
 - Keep under Inert Atmosphere (Argon) to prevent hydrolysis of the ester or oxidation of the allyl group.
- Disposal:

- Must be disposed of as halogenated organic waste. Do not mix with strong oxidizers or strong bases.

References

- Santa Cruz Biotechnology. **Allyl 4-bromobutyrate** | CAS 178215-45-7. Retrieved from
- Sigma-Aldrich. Allyl 4-bromobutanoate Product Information. Retrieved from
- Hoyle, C. E., & Bowman, C. N. (2010). Thiol-Ene Click Chemistry.[4][5][6][7] Angewandte Chemie International Edition, 49(9), 1540-1573. (Foundational reference for the allyl-thiol mechanism).
- PubChem. Compound Summary: **Allyl 4-bromobutyrate**. Retrieved from
- Gauthier, M. A., & Gibson, M. I. (2010). Synthesis of Functional Polymers by Post-Polymerization Modification. (General reference for alkyl halide linkers in polymer science).

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Sources

- 1. nbinno.com [nbinno.com]
- 2. Ethyl 4-Bromobutyrate: Synthesis, Applications, and Role in Zilpaterol ELISA Development_Chemicalbook [chemicalbook.com]
- 3. CN102010320A - Solvent-free-pot synthesis method for 4-bromobutyl chloride and 5-bromovaleryl chloride - Google Patents [patents.google.com]
- 4. Thiol-ene reaction - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. Thiol-ene "click" reactions and recent applications in polymer and materials synthesis - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]

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